

Technical Guide: EJR-866-75 Biological Activity and Targets

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Compound of Interest

Compound Name: EJR-866-75

Cat. No.: B1192711

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Executive Summary

EJR-866-75 is a potent, cell-active, and reversible inhibitor of the PTP4A3 (PRL-3) phosphatase, a high-value target in metastatic cancers (ovarian, breast, colorectal). Chemically defined as a thienopyridone derivative, it belongs to a "next-generation" series of analogs derived from the parent compound JMS-053.

Unlike many historical phosphatase inhibitors that rely on nonspecific oxidation (redox cycling) to inactivate the catalytic cysteine, **EJR-866-75** functions through a non-oxidative, reversible mechanism. While it exhibits high potency against PTP4A3 (IC₅₀ ~98 nM), it is characterized as a pan-PTP4A inhibitor, showing significant cross-reactivity with PTP4A1, PTP4A2, and the dual-specificity phosphatase CDC25B. This contrasts with its sister analog, EJR-866-81, which displays higher isoform selectivity.

Key Classification:

- Primary Target: PTP4A3 (Phosphatase of Regenerating Liver-3).[1][2]
- Mechanism: Reversible, Allosteric (putative), Non-Redox.

- Chemical Class: 7-imino-thienopyridone.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Key Feature: Improved solubility profile via a morpholinoethoxy moiety.

Chemical Identity & Physicochemical Properties

The design of **EJR-866-75** focused on improving the physicochemical properties (specifically water solubility) of the scaffold while retaining inhibitory potency.

Property	Detail
Compound Code	EJR-866-75
IUPAC Name	7-imino-2-(4-(2-morpholinoethoxy)phenyl)thieno[3,2-c]pyridine-4,6(5H,7H)-dione
Molecular Weight	~385.44 Da
Core Scaffold	Thienopyridone
Functional Group	Morpholinoethoxy (enhances solubility/pharmacokinetics)
Solubility	Improved aqueous solubility compared to hydrophobic parent JMS-053

Biological Targets & Selectivity Profile

EJR-866-75 is defined by its high potency but broad spectrum within the PTP4A and CDC25 families.

Primary Target: PTP4A3 (PRL-3)

PTP4A3 is an oncogenic phosphatase overexpressed in metastatic tumors.[\[2\]](#) It drives cell migration, invasion, and survival.

- Activity: **EJR-866-75** inhibits PTP4A3 with an IC50 of 98.2 nM.[\[5\]](#)[\[6\]](#)

- Binding Mode: Reversible.[1][3][4][5][6] Kinetic studies suggest it does not covalently modify the catalytic Cys104.[5]

Off-Target / Pan-Activity

Unlike the chlorophenyl analog (EJR-866-81), which is selective for PTP4A3, **EJR-866-75** retains activity against closely related isoforms.

Target	IC50 (nM)	Selectivity Note
PTP4A3	98.2	Primary Target
PTP4A1	< 200	Pan-inhibition (Little preference)
PTP4A2	< 200	Pan-inhibition (Little preference)
CDC25B	122.6	Potent off-target inhibition
DUSP3	> 600	5-6 fold less potent

Scientist's Insight: The lack of selectivity between PTP4A3 and CDC25B in **EJR-866-75** suggests that the morpholinoethoxy tail interacts with a conserved region near the active site common to these dual-specificity phosphatases, whereas the hydrophobic chlorophenyl group of EJR-866-81 exploits a unique hydrophobic pocket in PTP4A3.

Mechanism of Action: The Non-Redox Advantage

A critical failure point for many phosphatase inhibitors (e.g., quinones) is the generation of Reactive Oxygen Species (ROS), which nonspecifically oxidize the catalytic cysteine. This leads to false positives in screening and high toxicity in vivo.

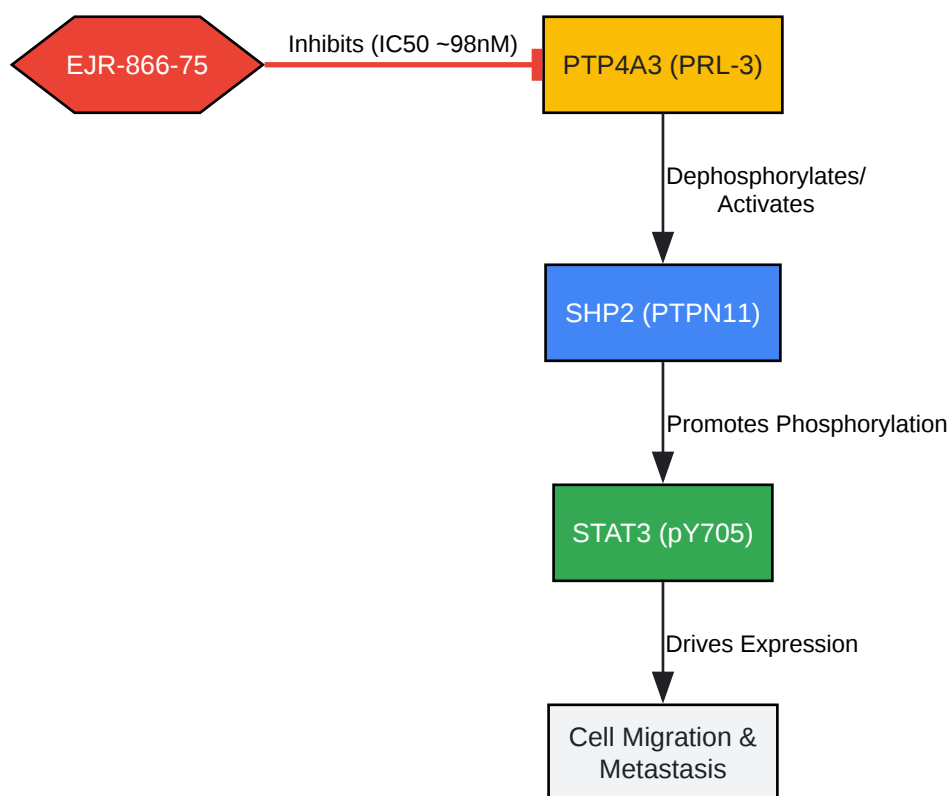
EJR-866-75 Validation as a Non-Redox Inhibitor:

- Reversibility: Activity is restored upon dilution, confirming no covalent modification.
- ROS Assay: No generation of H2O2 detected at concentrations $\leq 50 \mu\text{M}$.

- Mass Spectrometry: No evidence of disulfide bond formation or oxidation of the catalytic Cys104 residue after incubation.^{[4][5]}

Signaling Pathway Impact

Inhibition of PTP4A3 by **EJR-866-75** disrupts the PTP4A3/SHP2/STAT3 feedforward loop, reducing oncogenic signaling.



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Figure 1: Mechanism of Action. **EJR-866-75** blocks PTP4A3, preventing the activation of SHP2 and subsequent STAT3-mediated metastatic signaling.

Experimental Protocols for Characterization

To validate **EJR-866-75** in your own laboratory, follow these standardized protocols. These are designed to distinguish true inhibition from aggregation or redox artifacts.

In Vitro Phosphatase Assay (DiFMUP)

This assay measures the dephosphorylation of the fluorogenic substrate DiFMUP.

Reagents:

- Buffer: 50 mM Tris-HCl (pH 7.0), 100 mM NaCl, 0.5 mM DTT, 0.01% Triton X-100.
- Enzyme: Recombinant human PTP4A3 (20 nM final).
- Substrate: DiFMUP (6,8-difluoro-4-methylumbelliferyl phosphate), 20 μ M final.

Protocol:

- Preparation: Dilute **EJR-866-75** from DMSO stock into reaction buffer. Ensure final DMSO < 1%.
- Incubation: Incubate Enzyme + Inhibitor for 10 minutes at room temperature.
- Initiation: Add DiFMUP substrate to start the reaction.[\[6\]](#)
- Measurement: Monitor fluorescence (Ex 360 nm / Em 460 nm) kinetically for 20 minutes.
- Analysis: Calculate initial velocity (). Plot % Activity vs. Log[Inhibitor] to determine IC₅₀.

Quality Control Check:

- Include JMS-038 as a negative control (structurally similar but inactive).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Add Catalase (100 U/mL) to a parallel well. If IC₅₀ shifts significantly, the compound is generating H₂O₂ (False Positive). **EJR-866-75** should show no shift.

3D Spheroid Cytotoxicity Assay

PTP4A3 inhibitors often show poor activity in 2D monolayer cultures but high potency in 3D anchorage-independent models (spheroids).

Cell Lines:

- Hs578T: Triple-negative breast cancer (High PTP4A3).
- OVCAR4: High-grade serous ovarian cancer.[7]

Protocol:

- Seeding: Seed 2,000 cells/well in Ultra-Low Attachment (ULA) 96-well plates.
- Formation: Centrifuge briefly (200 x g) and incubate for 24-48 hours to form tight spheroids.
- Treatment: Treat with **EJR-866-75** (0.1 – 50 μ M) for 72 hours.
- Readout: Add CellTiter-Glo 3D reagent. Shake for 5 minutes. Read luminescence.
- Result: **EJR-866-75** typically yields an IC50 < 20 μ M in these models.[1][5]

Comparative Analysis: EJRs Series

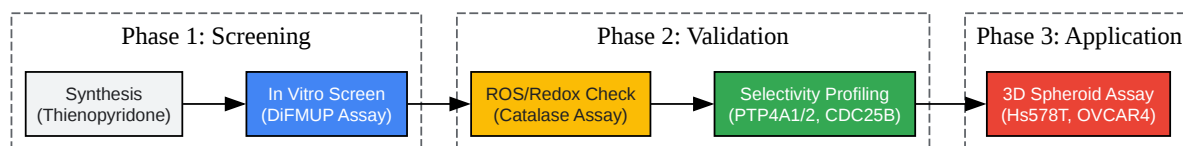
The "EJR" series represents a divergence in SAR (Structure-Activity Relationship) strategy.

Feature	EJR-866-75	EJR-866-81	JMS-053 (Parent)
R-Group	Morpholinoethoxy-phenyl	Chlorophenyl	Phenyl
PTP4A3 Potency	High (~98 nM)	High (~36 nM)	High (~30 nM)
Selectivity	Low (Pan-PTP4A + CDC25B)	High (PTP4A3 Selective)	Low (Pan-PTP4A)
Solubility	Improved	Low	Low
Primary Use	Broad spectrum PTP/CDC25 probe	Specific PTP4A3 probe	General PTP4A probe

Decision Matrix:

- Use EJRs-866-81 if you need to specifically implicate PTP4A3 over PTP4A1/2.[6]

- Use **EJR-866-75** if you require a more soluble compound and can tolerate (or desire) simultaneous CDC25B inhibition (e.g., for maximal cell cycle arrest).



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Figure 2: Validation Workflow. The critical path for validating **EJR-866-75** activity, ensuring non-redox mechanisms and defining selectivity before cellular application.

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